

Application Note: Quantification of Bis(2-butoxyethyl) adipate using Gas Chromatography-Mass Spectrometry

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Compound of Interest

Compound Name: *Bis(2-butoxyethyl) adipate*

CAS No.: *141-18-4*

Cat. No.: *B087239*

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Abstract

This application note details a robust Gas Chromatography-Mass Spectrometry (GC-MS) method for the identification and quantification of **Bis(2-butoxyethyl) adipate**. This compound, a plasticizer used in various polymers, is of interest in studies of extractables and leachables from materials used in pharmaceutical manufacturing, drug delivery systems, and medical devices. The protocol outlines sample preparation from a polymer matrix, instrument parameters for a standard GC-MS system, and expected method performance characteristics.

Introduction

Bis(2-butoxyethyl) adipate is a diester of adipic acid and 2-butoxyethanol, utilized to enhance the flexibility and durability of polymers. Its potential to migrate from plastic materials into drug products or biological systems necessitates a sensitive and specific analytical method for its detection and quantification. Gas Chromatography coupled with Mass Spectrometry (GC-MS)

offers high selectivity and sensitivity, making it an ideal technique for this application. This document provides a comprehensive protocol for the analysis of **Bis(2-butoxyethyl) adipate**.

Experimental Protocols

Sample Preparation: Solvent Extraction and Solid-Phase Extraction (SPE)

This protocol is designed for the extraction of **Bis(2-butoxyethyl) adipate** from a solid polymer matrix.

Materials and Reagents:

- Methanol (HPLC grade)
- Dichloromethane (HPLC grade)
- n-Hexane (HPLC grade)
- Deionized water
- Sodium chloride (analytical grade)
- Solid-Phase Extraction (SPE) Cartridges (e.g., Oasis MAX or equivalent)
- Glass vials with PTFE-lined caps
- Analytical balance
- Vortex mixer
- Centrifuge
- Nitrogen evaporator

Procedure:

- **Sample Comminution:** Cut the polymer sample into small pieces (approximately 2x2 mm) to increase the surface area for extraction.

- Solvent Extraction:
 - Accurately weigh approximately 1 gram of the comminuted sample into a glass vial.
 - Add 10 mL of a 1:1 (v/v) mixture of dichloromethane and methanol.
 - Vortex the vial for 5 minutes to ensure thorough mixing.
 - Place the vial in an ultrasonic bath for 30 minutes.
 - Centrifuge the sample at 4000 rpm for 10 minutes.
 - Carefully transfer the supernatant to a clean glass tube.
- Solid-Phase Extraction (SPE) Cleanup:[\[1\]](#)[\[2\]](#)
 - Condition the SPE cartridge by passing 5 mL of methanol followed by 5 mL of deionized water.
 - Load the extracted supernatant onto the conditioned SPE cartridge.
 - Wash the cartridge with 5 mL of deionized water to remove polar interferences.
 - Dry the cartridge under a gentle stream of nitrogen for 10 minutes.
 - Elute the **Bis(2-butoxyethyl) adipate** with 10 mL of n-hexane.
- Concentration and Reconstitution:
 - Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
 - Reconstitute the residue in 1 mL of n-hexane for GC-MS analysis.

GC-MS Analysis

Instrumentation and Conditions:

The following table summarizes the recommended GC-MS instrument parameters.

Parameter	Setting
Gas Chromatograph	
Column	DB-5ms (or equivalent), 30 m x 0.25 mm ID, 0.25 µm film thickness
Injector Temperature	280°C
Injection Volume	1 µL
Injection Mode	Splitless
Carrier Gas	Helium (99.999% purity)
Flow Rate	1.0 mL/min (constant flow)
Oven Program	Initial temperature 60°C, hold for 1 min, ramp to 220°C at 20°C/min, then ramp to 300°C at 10°C/min, hold for 5 min
Mass Spectrometer	
Ionization Mode	Electron Ionization (EI)
Ion Source Temperature	230°C
Quadrupole Temperature	150°C
Acquisition Mode	Selected Ion Monitoring (SIM)

Selected Ion Monitoring (SIM) Parameters:

Based on the NIST mass spectrum of **Bis(2-butoxyethyl) adipate**, the following ions are recommended for SIM analysis. The most abundant, characteristic ion should be used for quantification, while qualifier ions confirm the identity of the analyte.

Analyte	Retention Time (approx. min)	Quantifier Ion (m/z)	Qualifier Ion 1 (m/z)	Qualifier Ion 2 (m/z)
Bis(2-butoxyethyl) adipate	15 - 17	57	85	129

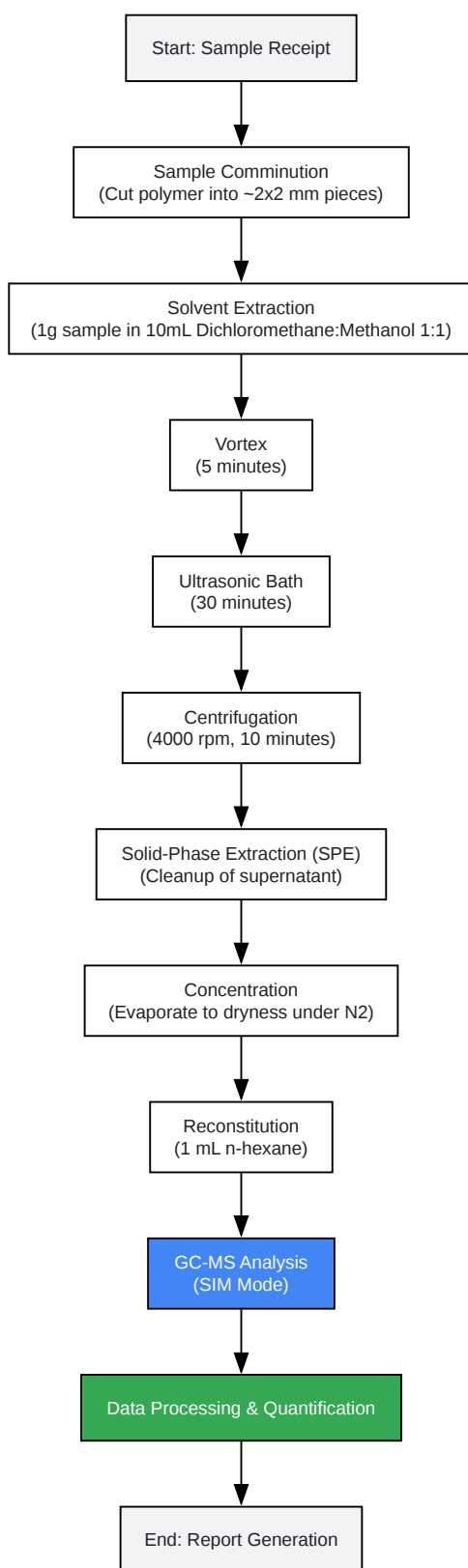
Note: The retention time is an estimate and should be confirmed by injecting a standard of **Bis(2-butoxyethyl) adipate** under the specified conditions.

Quantitative Data

The following table summarizes the expected quantitative performance of the method, based on validated methods for similar adipate esters.[\[1\]](#)[\[2\]](#)

Parameter	Expected Performance
Linearity Range	5 - 1000 ng/mL
Correlation Coefficient (r^2)	> 0.998
Limit of Detection (LOD)	To be determined experimentally
Limit of Quantification (LOQ)	To be determined experimentally
Recovery	85% - 115%
Precision (%RSD)	< 15%

Experimental Workflow Diagram



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Caption: Experimental workflow for the GC-MS analysis of **Bis(2-butoxyethyl) adipate**.

Signaling Pathway/Logical Relationship Diagram



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Caption: Logical steps in the GC-MS analysis of **Bis(2-butoxyethyl) adipate**.

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References

- 1. GC/MS method for the determination of adipate plasticizers in ham sausage and its application to kinetic and penetration studies - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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